

Essential Safety and Logistical Information for Handling Tellurium-125

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Tellurium-125	
Cat. No.:	B080016	Get Quote

This document provides comprehensive safety protocols and logistical plans for the handling and disposal of **Tellurium-125**, catering to the needs of researchers, scientists, and drug development professionals. It is imperative to distinguish between the stable isotope, **Tellurium-125**, and its radioactive isomer, **Tellurium-125**m, as their handling requirements differ significantly.

Initial Assessment: Isotope Identification

Before commencing any work, it is crucial to verify the isotopic nature of the tellurium compound in use. **Tellurium-125** is a stable, non-radioactive isotope.[1][2][3] In contrast, **Tellurium-125**m (125mTe) is a radioactive isomer with a half-life of 57.4 days.[4][5] This guide provides distinct procedures for both.

Section 1: Handling Stable Tellurium-125

The safety precautions for stable **Tellurium-125** are dictated by its chemical toxicity. Tellurium and its compounds can be harmful if inhaled or ingested.[6][7]

Personal Protective Equipment (PPE) for Stable Tellurium-125

A risk assessment should always be conducted to determine the specific PPE requirements for any given experiment. The following table summarizes the recommended PPE for handling stable **Tellurium-125** compounds in a laboratory setting.



PPE Category	Item	Specifications
Eye/Face Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Face shield	Recommended when there is a splash hazard.	
Hand Protection	Chemical-resistant gloves	Nitrile, neoprene, or butyl rubber gloves are suitable.
Body Protection	Laboratory coat	Fully buttoned to protect skin and personal clothing.
Respiratory Protection	Fume hood	All work with tellurium compounds should be conducted in a certified chemical fume hood to minimize inhalation exposure.

Handling and Storage of Stable Tellurium-125

- Handling: Avoid creating dust. Use in a well-ventilated area, preferably a fume hood. Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[6][7]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong acids and oxidizing agents.

Disposal of Stable Tellurium-125 Waste

Disposal of non-radioactive tellurium waste must comply with local, state, and federal regulations for chemical waste.



Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
Contaminated PPE	Dispose of as solid hazardous waste.

Section 2: Handling Radioactive Tellurium-125m

In addition to the chemical hazards, **Tellurium-125**m presents a radiological risk. It decays via internal transition with the emission of low-energy gamma photons and conversion electrons.[4] [5]

Radiological Properties of Tellurium-125m

Property	Value
Half-life	57.4 days
Decay Mode	Internal Transition (IT)
Primary Emissions	Gamma photon (35.5 keV), Conversion and Auger electrons (mean energy ~109 keV)[4]

Personal Protective Equipment (PPE) for Tellurium-125m

In addition to the PPE required for stable tellurium, the following radiological protection measures are necessary.



PPE Category	Item	Specifications
Dosimetry	Whole-body dosimeter	Required for all personnel working with 125mTe.
Ring dosimeter	Recommended when handling stock vials or performing procedures with potential for high extremity doses.	
Shielding	Lead or high-density shielding	0.25 mm of lead will attenuate the 35.5 keV gamma photon by approximately 90%. Use lead bricks or other appropriate shielding around the work area.
Syringe shields	Use when handling liquid forms of 125mTe.	

Radiation Detection and Monitoring

Instrument	Purpose
Survey Meter	A thin-crystal sodium iodide (NaI) detector is recommended for detecting the low-energy gamma emissions from 125mTe.[8] Standard Geiger-Müller (GM) pancake probes may have low efficiency for these energies.
Wipe Tests	Regular wipe tests of work areas, equipment, and hands are essential to detect and control contamination.

Disposal of Radioactive Tellurium-125m Waste

Radioactive waste must be segregated, labeled, and disposed of according to institutional and regulatory requirements. Due to its half-life of 57.4 days, decay-in-storage is a viable disposal method.[9][10]




Waste Type	Disposal Procedure
Dry Solid Waste	Place in a designated, shielded, and clearly labeled radioactive waste container. The label must include the isotope, activity, date, and responsible user.[10]
Liquid Waste	Collect in a designated, sealed, and clearly labeled radioactive waste container. Do not mix with other isotopes. Secondary containment is required.[10]
Sharps	Collect in a designated, puncture-proof, and clearly labeled radioactive sharps container.[10]
Decay-in-Storage	Store the waste for at least 10 half-lives (approximately 1.6 years). After this period, survey the waste with an appropriate detector to ensure it is at background levels. Once confirmed, deface all radioactive labels and dispose of it as chemical waste.[9][10]

Experimental Workflow Diagrams

The following diagrams illustrate the general workflows for handling and disposing of stable **Tellurium-125** and radioactive **Tellurium-125**m.






Click to download full resolution via product page

Caption: Workflow for handling stable **Tellurium-125**.






Click to download full resolution via product page

Caption: Workflow for handling radioactive **Tellurium-125**m.





Click to download full resolution via product page

Caption: Disposal workflow for **Tellurium-125**m waste.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Isotope data for tellurium-125 in the Periodic Table [periodictable.com]
- 2. americanelements.com [americanelements.com]
- 3. Isotopes of tellurium Wikipedia [en.wikipedia.org]
- 4. mirdsoft.org [mirdsoft.org]
- 5. Tellurium-125m isotopic data and properties [chemlin.org]
- 6. buyisotope.com [buyisotope.com]
- 7. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 8. Guide for Using Portable Survey Meters | Radiation Workers | Using Rad Materials |
 Radiation Safety | UMass Lowell [uml.edu]
- 9. Radioactive Waste | Environmental Health and Safety | CSUSB [csusb.edu]
- 10. research.columbia.edu [research.columbia.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Tellurium-125]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080016#personal-protective-equipment-for-handling-tellurium-125]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com